

8-Hydroxydigitoxigenin: A Technical Guide to its Presumed Biological Activity and Function

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Compound of Interest

Compound Name: 8-Hydroxydigitoxigenin

Cat. No.: B15594307

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data specifically for **8-Hydroxydigitoxigenin** is limited. This guide synthesizes information based on the well-established biological activities of its parent compound, digitoxigenin, and the broader class of cardenolide cardiac glycosides. The presented quantitative data and experimental protocols are illustrative and based on methodologies commonly used for this class of compounds.

Introduction

8-Hydroxydigitoxigenin is a cardenolide, a class of naturally derived steroid-like compounds. It is a hydroxylated derivative of digitoxigenin, the aglycone of the cardiac glycoside digitoxin. Cardenolides are historically known for their cardiotonic effects and have more recently garnered significant interest for their potential as anticancer agents. The introduction of a hydroxyl group at the 8-position of the steroid nucleus is expected to modulate the molecule's polarity and its interaction with its biological targets, thereby influencing its activity and pharmacokinetic profile.

Chemical Properties:

Property	Value	Source
Chemical Formula	C23H34O5	[1]
Molecular Weight	390.5 g/mol	[1]
CAS Number	1049674-06-7	[1]
Physical Description	Powder	[1]
Solubility	Not explicitly defined; likely soluble in polar organic solvents. For aqueous solutions, warming and sonication may be required for higher solubility.	[1]

Core Biological Activity: Inhibition of Na⁺/K⁺-ATPase

The primary and most well-characterized biological function of cardiac glycosides is the inhibition of the sodium-potassium pump (Na⁺/K⁺-ATPase), an essential transmembrane enzyme found in all animal cells.[2]

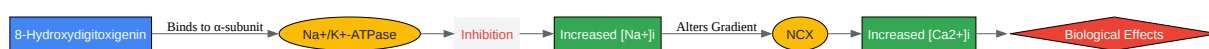
Mechanism of Action

8-Hydroxydigitoxigenin is presumed to bind to the extracellular domain of the α -subunit of the Na⁺/K⁺-ATPase. This binding stabilizes the enzyme in its E2-P phosphorylated conformation, thereby preventing its dephosphorylation and subsequent conformational change back to the E1 state. This locks the enzyme in an inactive state, inhibiting the transport of three sodium ions out of the cell and two potassium ions into the cell.[2]

The consequences of Na⁺/K⁺-ATPase inhibition are twofold:

- Increased Intracellular Sodium ([Na⁺]_i): The direct inhibition of the pump leads to an accumulation of sodium ions inside the cell.

- Increased Intracellular Calcium ($[Ca^{2+}]_i$): The elevated $[Na^+]_i$ alters the electrochemical gradient across the cell membrane, which in turn reduces the efficiency of the sodium-calcium exchanger (NCX) in its forward mode (extruding calcium). This leads to an increase in the intracellular calcium concentration.[3]



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Mechanism of Na⁺/K⁺-ATPase Inhibition.

Biological Functions and Therapeutic Potential

The downstream effects of Na⁺/K⁺-ATPase inhibition give rise to the diverse biological functions of cardiac glycosides, including **8-Hydroxydigitoxigenin**.

Cardiotonic Function

In cardiac myocytes, the elevated intracellular calcium concentration leads to increased calcium uptake into the sarcoplasmic reticulum. This results in a greater release of calcium during subsequent action potentials, enhancing the force of myocardial contraction (positive inotropic effect).[3] This is the basis for the historical use of cardiac glycosides in treating heart failure.[4]

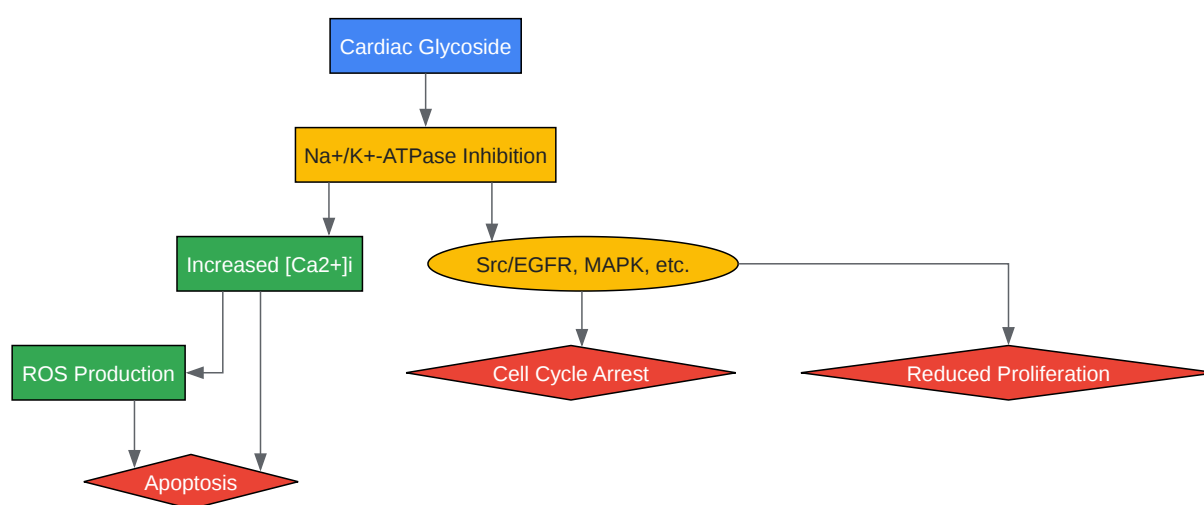
Anticancer Function

The anticancer activity of cardiac glycosides is a subject of intense research.[4] The disruption of ion homeostasis and the subsequent increase in intracellular calcium can trigger a cascade of events in cancer cells, including:

- Induction of Apoptosis: Increased calcium levels can lead to mitochondrial dysfunction and the activation of caspases, ultimately resulting in programmed cell death.
- Cell Cycle Arrest: Cardiac glycosides can cause cancer cells to arrest at various phases of the cell cycle.

- **Inhibition of Proliferation and Metastasis:** By modulating various signaling pathways, cardiac glycosides can inhibit the growth and spread of tumors.

Recent studies have shown that cardiac glycosides can also modulate key signaling pathways involved in cancer progression, such as NF- κ B, PI3K/Akt, JAK/STAT, and MAPK.



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Anticancer Signaling Pathways.

Quantitative Data (Illustrative)

As direct experimental data for **8-Hydroxydigitoxigenin** is not widely available, the following table presents a comparative view of IC₅₀ values for Na⁺/K⁺-ATPase inhibition by other well-characterized cardiac glycosides to provide a reference range.

Compound	Na ⁺ /K ⁺ -ATPase IC ₅₀ (μM)	Target/Enzyme Source	Reference
Digitoxigenin	0.06	Dog Kidney Medulla	
Ouabain	0.8	Dog Kidney Medulla	
Digoxin	~0.164 (kynurenine production)	MDA-MB-231 cells	
INCICH-D7	4	Dog Kidney Medulla	

Detailed Experimental Protocols

The following are detailed methodologies for key experiments that would be essential for characterizing the biological activity of **8-Hydroxydigitoxigenin**.

Na⁺/K⁺-ATPase Inhibition Assay (Colorimetric)

This protocol is adapted from standard colorimetric assays for Na⁺/K⁺-ATPase activity.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **8-Hydroxydigitoxigenin** on Na⁺/K⁺-ATPase activity.

Principle: The enzymatic activity of Na⁺/K⁺-ATPase is measured by the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP. The amount of Pi is quantified colorimetrically.

Materials:

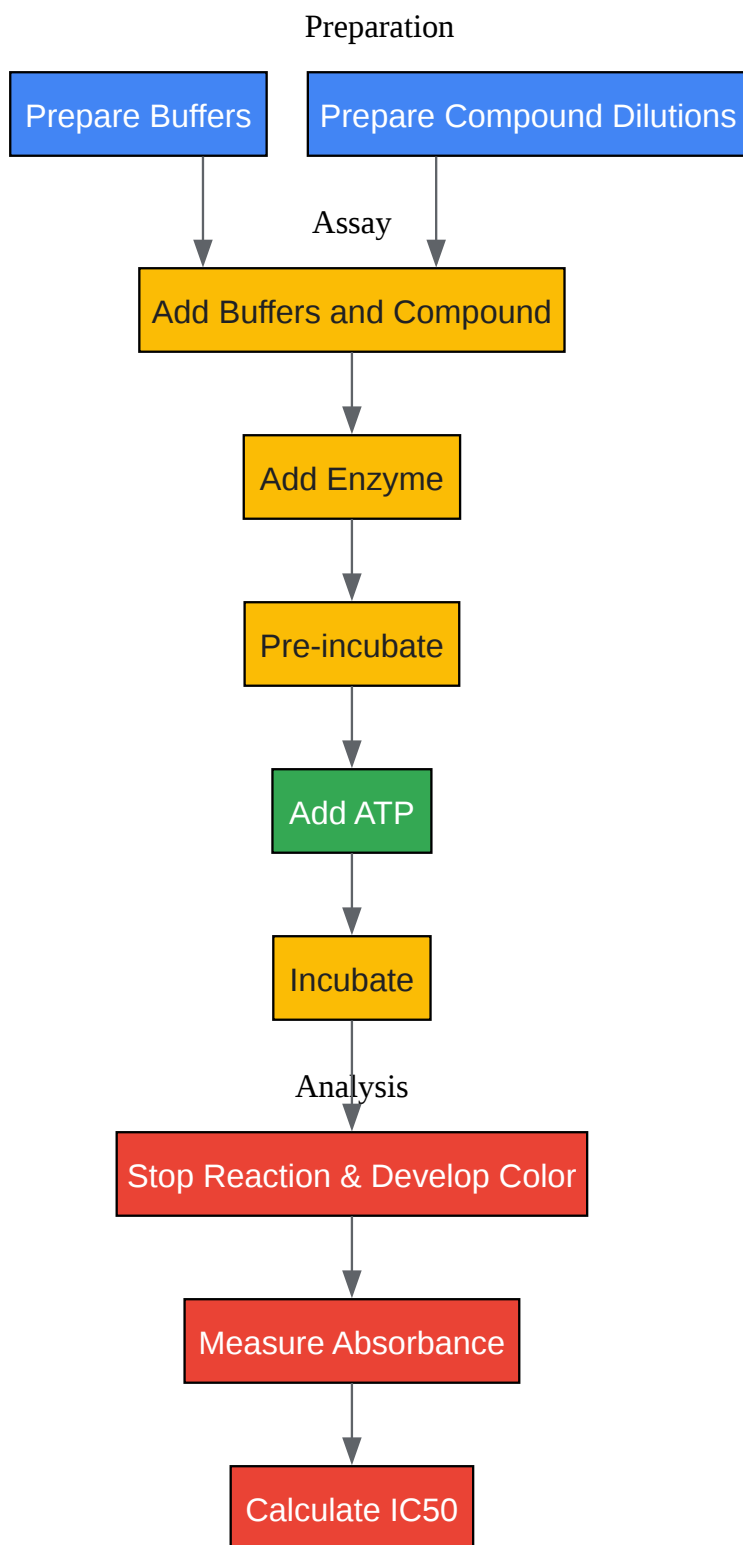
- Purified Na⁺/K⁺-ATPase enzyme preparation (e.g., from pig kidney or commercially available)
- ATP (disodium salt)
- Tris-HCl buffer (pH 7.4)
- NaCl, KCl, MgCl₂

- Ouabain (as a positive control)
- **8-Hydroxydigitoxigenin** stock solution (in DMSO or ethanol)
- Malachite green reagent for phosphate detection
- 96-well microplate
- Spectrophotometer

Procedure:

- Prepare Reaction Buffers:
 - Buffer A (Total ATPase activity): 100 mM NaCl, 20 mM KCl, 4 mM MgCl₂, 50 mM Tris-HCl (pH 7.4).
 - Buffer B (Ouabain-insensitive ATPase activity): 4 mM MgCl₂, 50 mM Tris-HCl (pH 7.4), 1 mM Ouabain.
- Prepare **8-Hydroxydigitoxigenin** Dilutions: Prepare a serial dilution of **8-Hydroxydigitoxigenin** in the appropriate solvent.
- Assay Setup:
 - In a 96-well plate, add the appropriate reaction buffer.
 - Add the serially diluted **8-Hydroxydigitoxigenin** or control (solvent alone) to the wells containing Buffer A.
 - Add the enzyme preparation to all wells and pre-incubate for 10 minutes at 37°C.
- Initiate Reaction: Add ATP to all wells to a final concentration of 2 mM to start the reaction.
- Incubation: Incubate the plate at 37°C for 30 minutes.
- Stop Reaction and Color Development: Stop the reaction by adding the malachite green reagent. This reagent will also react with the released Pi to produce a colored product.

- Measurement: Measure the absorbance at the appropriate wavelength (e.g., 620 nm) using a microplate reader.
- Calculation:
 - Calculate the amount of Pi released using a standard curve prepared with known concentrations of phosphate.
 - $\text{Na}^+/\text{K}^+-\text{ATPase activity} = (\text{Total ATPase activity}) - (\text{Ouabain-insensitive ATPase activity})$.
 - Plot the percentage of $\text{Na}^+/\text{K}^+-\text{ATPase}$ inhibition against the logarithm of the **8-Hydroxydigitoxigenin** concentration and determine the IC₅₀ value.



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Na⁺/K⁺-ATPase Inhibition Assay Workflow.

Cell Viability (MTT) Assay

Objective: To assess the cytotoxic effect of **8-Hydroxydigitoxigenin** on a panel of cancer cell lines.

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cell metabolic activity. Viable cells with active mitochondrial dehydrogenases can reduce MTT to formazan, which has a purple color.

Materials:

- Cancer cell lines (e.g., HeLa, MCF-7, A549)
- Cell culture medium and supplements (FBS, antibiotics)
- 96-well cell culture plates
- **8-Hydroxydigitoxigenin** stock solution
- MTT solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of **8-Hydroxydigitoxigenin** for a specified period (e.g., 24, 48, or 72 hours). Include a vehicle control.
- MTT Addition: After the treatment period, add MTT solution to each well and incubate for 3-4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add the solubilization buffer to dissolve the formazan crystals.

- **Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Conclusion

8-Hydroxydigitoxigenin, as a derivative of digitoxigenin, is presumed to exert its biological effects primarily through the inhibition of the Na⁺/K⁺-ATPase. This mechanism is expected to confer both cardiotonic and anticancer properties. The addition of an 8-hydroxy group likely alters its physicochemical properties, which could impact its potency, selectivity, and pharmacokinetic profile compared to its parent compound. Further experimental investigation is crucial to fully elucidate the specific biological activity and therapeutic potential of **8-Hydroxydigitoxigenin**. The protocols and conceptual frameworks provided in this guide offer a foundation for such future research.

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